

Navigating the Solubility Landscape of 5-Bromo-2,3'-bipyridine: A Technical Guide

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Compound of Interest

Compound Name: 5-Bromo-2,3'-bipyridine

Cat. No.: B1280967

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This technical guide provides a comprehensive overview of the solubility of **5-Bromo-2,3'-bipyridine** in organic solvents, tailored for researchers, scientists, and professionals in drug development. Due to the limited availability of specific quantitative data in public literature, this document focuses on reported qualitative solubility and presents a detailed experimental protocol for its quantitative determination.

Core Properties of 5-Bromo-2,3'-bipyridine

5-Bromo-2,3'-bipyridine is a brominated heterocyclic compound with the molecular formula $C_{10}H_7BrN_2$ and a molecular weight of 235.08 g/mol .^{[1][2][3]} It typically appears as a white to off-white solid crystalline powder.^[1] This compound serves as a versatile ligand in transition metal coordination chemistry, finding applications in the synthesis of pharmaceutical and agrochemical intermediates, as well as in research and development for organic synthesis.^{[1][4]}

Qualitative Solubility Profile

While precise quantitative solubility data remains elusive in readily accessible literature, qualitative descriptions indicate its general solubility characteristics. The compound is reported to be soluble in common organic solvents.^[1] Specific mentions of its solubility in ethanol and dichloromethane have been noted.^[4]

For clarity and comparative purposes, the available qualitative solubility information is summarized in the table below.

Solvent	Qualitative Solubility	Source(s)
Common Organic Solvents	Soluble	[1]
Ethanol	Soluble	[4]
Dichloromethane	Soluble	[4]
Water	Slightly soluble	[1]

Note: The terms "soluble" and "slightly soluble" are qualitative. For precise applications, experimental determination of solubility is highly recommended.

Experimental Protocol for Quantitative Solubility Determination

The following detailed protocol describes the equilibrium gravimetric method, a reliable approach for determining the solubility of **5-Bromo-2,3'-bipyridine** in various organic solvents. This method is adapted from established procedures for similar organic compounds.[5][6][7]

Objective: To determine the equilibrium solubility of **5-Bromo-2,3'-bipyridine** in a selected organic solvent at a constant temperature.

Materials:

- **5-Bromo-2,3'-bipyridine** (high purity)
- Selected organic solvent(s) (analytical grade)
- Thermostatic shaker or water bath
- Analytical balance
- Vials with tight-fitting caps

- Volumetric flasks and pipettes
- Syringe filters (e.g., 0.45 μm PTFE)
- Oven or vacuum desiccator

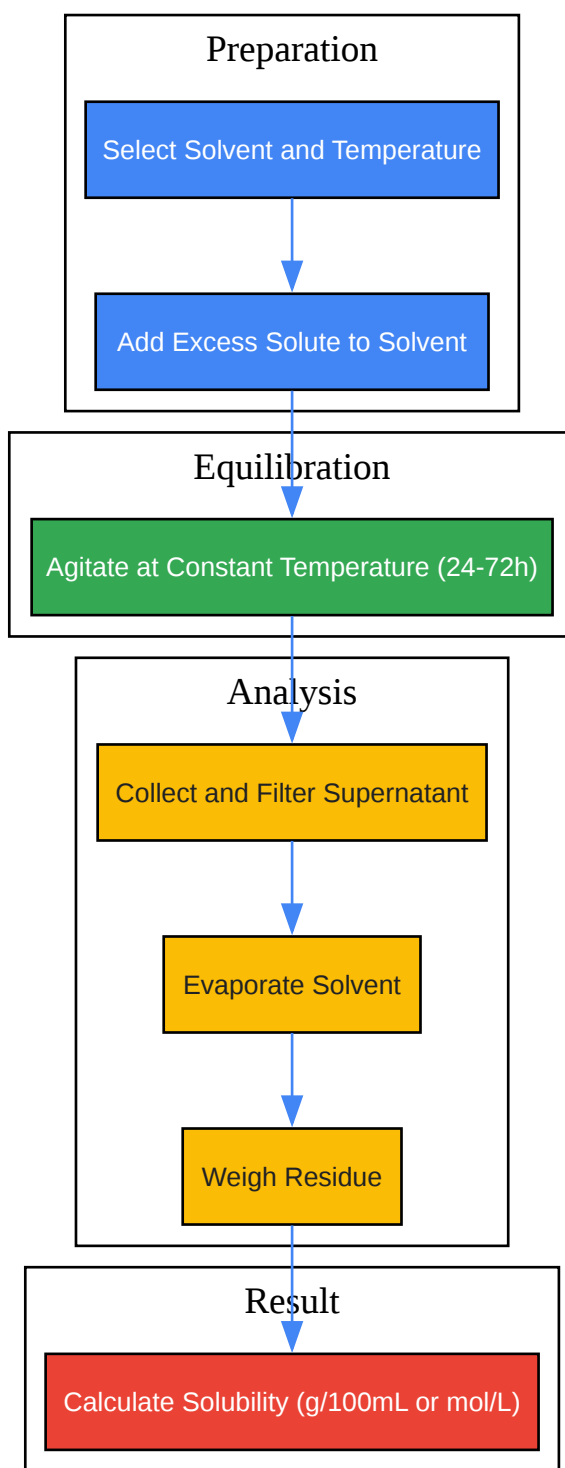
Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **5-Bromo-2,3'-bipyridine** to a series of vials. The presence of undissolved solid is crucial to ensure saturation.
 - Accurately add a known volume (e.g., 5.00 mL) of the desired organic solvent to each vial.
- Equilibration:
 - Tightly seal the vials and place them in a thermostatic shaker or water bath set to the desired temperature (e.g., 25 °C or 37 °C).
 - Allow the mixtures to equilibrate for a sufficient period, typically 24-72 hours, with constant agitation to ensure the solution reaches saturation.^[5]
- Sample Collection and Preparation:
 - After equilibration, allow the vials to stand undisturbed for a short period to allow the excess solid to settle.
 - Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a pre-warmed pipette to prevent precipitation upon cooling.
 - Filter the collected supernatant through a syringe filter to remove any remaining solid particles.
- Gravimetric Analysis:
 - Accurately weigh a clean, dry, pre-weighed container (e.g., a small beaker or evaporation dish).

- Transfer a precise volume of the filtered saturated solution into the weighed container.
- Evaporate the solvent to dryness in an oven at a temperature below the boiling point of the solvent and the melting point of **5-Bromo-2,3'-bipyridine**, or under reduced pressure in a vacuum desiccator.
- Once the solvent is completely removed, allow the container with the residue to cool to room temperature in a desiccator to prevent moisture absorption.
- Weigh the container with the dry residue on an analytical balance.
- Calculation of Solubility:
 - Calculate the mass of the dissolved **5-Bromo-2,3'-bipyridine** by subtracting the initial weight of the empty container from the final weight of the container with the residue.
 - Express the solubility in appropriate units, such as grams per 100 mL (g/100 mL) or moles per liter (mol/L).

Logical Workflow for Solubility Determination

The process of determining the solubility of **5-Bromo-2,3'-bipyridine** can be visualized as a systematic workflow.



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Caption: Workflow for the experimental determination of **5-Bromo-2,3'-bipyridine** solubility.

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